

A Comparative Analysis of Diallyl Isophthalate and Unsaturated Polyester Resins in Composite Materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diallyl isophthalate

Cat. No.: B087104

[Get Quote](#)

For researchers, scientists, and professionals in material and drug development, the selection of a polymer matrix is a critical decision that dictates the ultimate performance of a composite material. This guide provides an objective comparison of two prominent thermosetting resins: **diallyl isophthalate** (DAIP) and unsaturated polyester resins (UPR). We will delve into their performance characteristics, supported by experimental data, to facilitate informed material selection for advanced applications.

Diallyl isophthalate (DAIP) is a high-performance thermosetting resin known for its exceptional thermal stability, low water absorption, and excellent electrical insulation properties, making it a preferred choice for demanding electronic and aerospace applications.^{[1][2]}

Unsaturated polyester resins (UPR) are more widely used due to their lower cost, ease of processing, and good all-around mechanical properties and chemical resistance.^{[2][3]} The performance of both resin systems is significantly enhanced when reinforced with fibers, such as glass fibers.

Performance Comparison: A Quantitative Overview

To provide a clear and concise comparison, the following tables summarize the key mechanical, thermal, and electrical properties of DAIP and UPR, primarily focusing on their performance in glass fiber-reinforced composites. It is important to note that the properties of composites can vary significantly based on the specific resin formulation, curing conditions, and the type and content of reinforcement.

Mechanical Properties

Diallyl isophthalate composites are noted for their high strength and dimensional stability.[4] When reinforced with short glass fibers, diallyl phthalate (DAP), a closely related resin often used as a reference for DAIP, exhibits impressive mechanical strength.[5] Unsaturated polyester composites also demonstrate good mechanical properties, which can be tailored by adjusting the resin chemistry and reinforcement.[6][7]

Table 1: Comparison of Mechanical Properties of Glass Fiber-Reinforced DAIP and UPR Composites

| Property | Diallyl Isophthalate (DAP, Short Glass Fiber Filled) | Unsaturated Polyester (E-Glass Reinforced) | Test Standard |
|--------------------------------|--|--|---------------|
| Tensile Strength | 35 - 117 MPa[5] | 28.25 - 78.83 MPa[6][7] | ASTM D3039 |
| Flexural Strength | 60 - 180 MPa[5] | 44.65 - 119.23 MPa[6][7] | ASTM D790 |
| Compressive Strength | 130 - 200 MPa[5] | ~55 MPa (neat resin)[7] | ASTM D695 |
| Izod Impact Strength (Notched) | 0.27 - 3.50 J/cm[5] | 3.50 - 6.50 Joules (total energy)[6][7] | ASTM D256 |
| Hardness (Brinell) | - | 31.5 - 47 BHN[6][7] | ASTM E10 |

Thermal Properties

DAIP resins are characterized by their superior heat resistance, making them suitable for high-temperature applications.[4][8] They maintain their properties well at elevated temperatures. Unsaturated polyester resins have a more moderate thermal performance, though specific formulations can be optimized for improved heat resistance.[3]

Table 2: Comparison of Thermal Properties of DAIP and UPR Composites

| Property | Diallyl Isophthalate (DAP) | Unsaturated Polyester | Test Standard |
|---------------------------------------|---|--|---------------|
| Heat Deflection Temperature @ 1.8 MPa | 180 - 288 °C (Short Glass Fiber Filled)[5] | ~121.5 °C (with 30 wt% chopped glass fiber)[3] | ASTM D648 |
| Maximum Service Temperature, Air | 130 - 200 °C (Short Glass Fiber Filled)[5] | - | - |
| Thermal Conductivity | 0.28 - 1.10 W/m-K (Short Glass Fiber Filled)[5] | ~0.2 W/m-K (neat resin)[9] | ASTM E1530 |

Electrical Properties

The excellent electrical insulating properties of DAIP are a key advantage, especially in high-frequency applications.[8][10] These resins exhibit low dielectric constants and dissipation factors, which are maintained even in humid conditions. Unsaturated polyester resins also possess good electrical insulation properties, suitable for a wide range of general-purpose electrical applications.[11]

Table 3: Comparison of Electrical Properties of DAIP and UPR Composites

| Property | Diallyl Isophthalate (DAP, Short Glass Fiber Filled) | Unsaturated Polyester | Test Standard |
|-----------------------------|--|-----------------------|---------------|
| Dielectric Constant @ 1 MHz | 3.8 - 4.8[12][13] | ~3.15[11] | ASTM D150 |
| Dissipation Factor @ 1 MHz | 0.003 - 0.030[13][14] | - | ASTM D150 |
| Volume Resistivity | > 10 ¹⁴ log ohm.cm[13] | - | ASTM D257 |
| Dielectric Strength | ~15 MV/m[13] | 13.5 - 20 kV/mm[15] | ASTM D149 |
| Arc Resistance | 130 - 240 sec[14] | - | ASTM D495 |

Chemical Resistance

Both DAIP and UPR composites offer good resistance to a range of chemicals. DAIP is known for its resistance to solvents, acids, and alkalis.[16] Isophthalic-based unsaturated polyesters, in particular, exhibit good resistance to acids and mildly alkaline environments.[2][17] However, both materials can be susceptible to degradation by certain organic solvents and strong alkalis.[3][18]

Table 4: General Chemical Resistance Profile

| Chemical Agent | Diallyl Isophthalate (DAP) | Unsaturated Polyester (Isophthalic) |
|------------------|---|---|
| Acids (dilute) | Good to Excellent | Good to Excellent[19] |
| Alkalis (dilute) | Good | Good[19] |
| Organic Solvents | Generally Good, some swelling may occur | Varies, susceptible to some polar organic solvents[3] |
| Water/Humidity | Excellent (low absorption)[10] | Good[20] |

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure comparability and reliability. Below are summaries of the key experimental protocols.

Mechanical Property Testing

- **Tensile Testing (ASTM D3039):** This test determines the in-plane tensile properties of polymer matrix composites. A flat, rectangular specimen is mounted in the grips of a universal testing machine and subjected to a constant rate of strain until failure.[6][21] Load and strain are recorded to calculate tensile strength, modulus of elasticity, and elongation at break.[22][23]

Thermal Analysis

- **Differential Scanning Calorimetry (DSC) (ASTM D3418):** DSC is used to measure thermal transitions such as the glass transition temperature (T_g), melting temperature (T_m), and

crystallization temperature (T_c).^{[9][24]} A small sample is heated or cooled at a controlled rate, and the heat flow to or from the sample is compared to a reference to identify these transitions.^{[13][25]} This technique is also valuable for studying the curing of thermosetting resins.^[24]

Chemical Resistance Evaluation

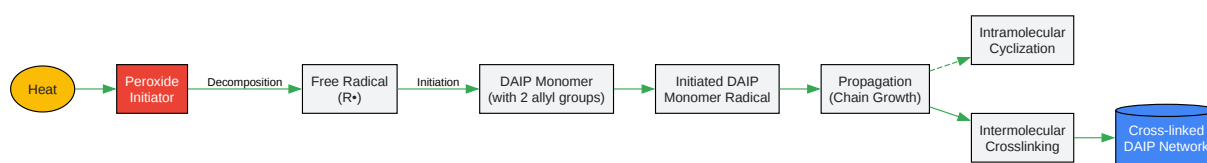
- Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents (ASTM D543): This standard outlines procedures for assessing the chemical resistance of plastics.^{[26][27]} The most common method, Practice A (Immersion Test), involves fully immersing test specimens in a chemical reagent for a specified time and at a specific temperature.^[8]^[28] After exposure, changes in weight, dimensions, appearance, and mechanical properties are measured and compared to unexposed control specimens.^[11]

Curing Mechanisms and Process Visualization

The performance of thermoset composites is intrinsically linked to their cross-linked network structure, which is formed during the curing process.

Diallyl Isophthalate Curing Pathway

The curing of **diallyl isophthalate** proceeds via a free-radical polymerization of its two allyl groups.^[1] This process is typically initiated by a peroxide initiator at elevated temperatures. The polymerization involves a complex mechanism that includes cyclization, branching, and ultimately, the formation of a highly cross-linked, three-dimensional network.^[29]

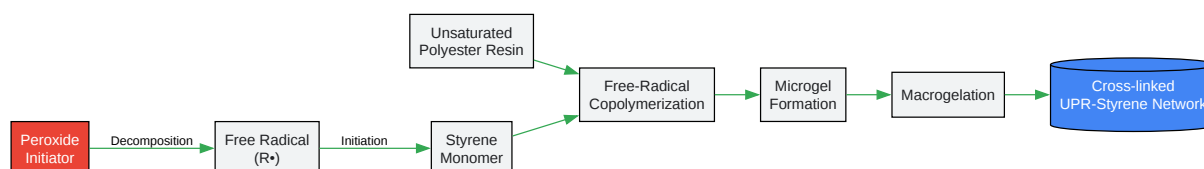


[Click to download full resolution via product page](#)

Caption: Curing mechanism of **Diallyl Isophthalate**.

Unsaturated Polyester Resin Curing Pathway

Unsaturated polyester resins are typically cured through a free-radical copolymerization with a reactive diluent, most commonly styrene.[3] The process, initiated by a peroxide and often accelerated by a promoter, involves the reaction of the styrene monomer with the unsaturated double bonds along the polyester chains. This creates cross-links between the polymer chains, forming a rigid 3D network.[5] The reaction can proceed through stages, including the formation of microgels which then coalesce into a macrogel.

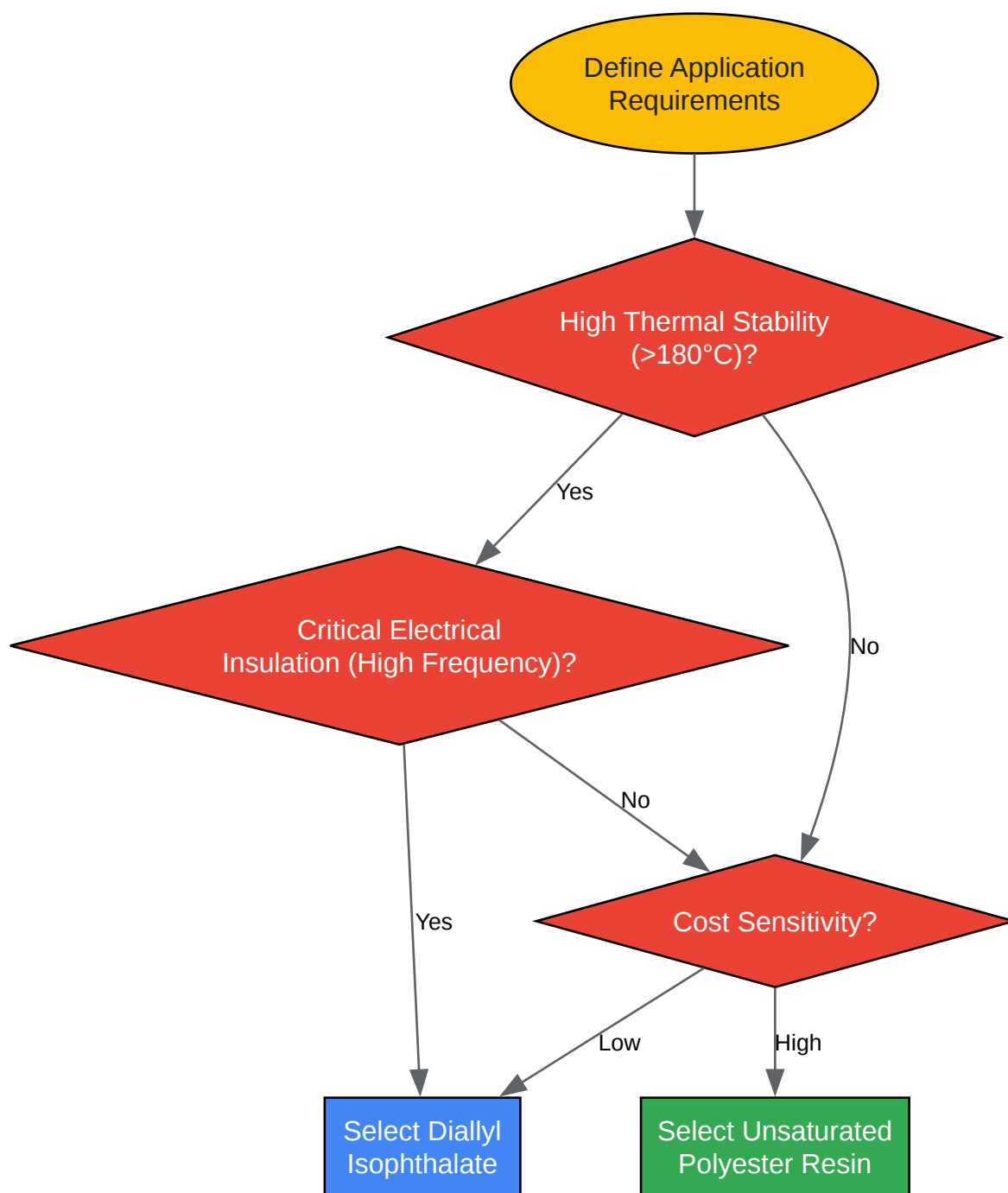


[Click to download full resolution via product page](#)

Caption: Curing mechanism of Unsaturated Polyester Resin with Styrene.

Logical Framework for Material Selection

The choice between DAIP and UPR for a composite application depends on a careful evaluation of performance requirements versus cost. The following diagram illustrates a logical workflow for this decision-making process.



[Click to download full resolution via product page](#)

Caption: Decision workflow for selecting between DAIP and UPR.

Conclusion

In summary, **diallyl isophthalate** composites offer superior performance in terms of thermal stability and electrical insulation, making them the material of choice for high-stakes

applications where these properties are paramount. However, this performance comes at a higher cost. Unsaturated polyester resins provide a more economical solution with a good balance of mechanical, thermal, and chemical resistance properties, suitable for a broader range of applications. The quantitative data and experimental methodologies presented in this guide are intended to provide a solid foundation for researchers and professionals to make informed decisions in the development of advanced composite materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diallyl Isophthalate [benchchem.com]
- 2. Cas 25035-78-3, DIALLYL ISO-PHTHALATE RESIN | lookchem [lookchem.com]
- 3. mdpi.com [mdpi.com]
- 4. Diallyl Phthalate (DAP) :: MakeItFrom.com [makeitfrom.com]
- 5. Overview of materials for Diallyl Phthalate (DAP) Molding Compound, Short Glass Fiber Filled datasheet [lookpolymers.com]
- 6. boatdesign.net [boatdesign.net]
- 7. jetir.org [jetir.org]
- 8. Diallyl phthalate resin & diallyl iso-phthalate resin moulding compounds - RASCHIG Duroplaste [duroplaste.raschig.de]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. Thermal and Electrical Characterization of Polyester Resins Suitable for Electric Motor Insulation - PMC [pmc.ncbi.nlm.nih.gov]
- 12. cornucopiaplastics.com [cornucopiaplastics.com]
- 13. azom.com [azom.com]
- 14. lookpolymers.com [lookpolymers.com]
- 15. pubs.aip.org [pubs.aip.org]

- 16. ulprospector.com [ulprospector.com]
- 17. bartec.com [bartec.com]
- 18. witpress.com [witpress.com]
- 19. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 20. researchgate.net [researchgate.net]
- 21. mdpi.com [mdpi.com]
- 22. researchgate.net [researchgate.net]
- 23. researchgate.net [researchgate.net]
- 24. researchgate.net [researchgate.net]
- 25. researchgate.net [researchgate.net]
- 26. apps.dtic.mil [apps.dtic.mil]
- 27. Electrical Properties Investigation of Unsaturated Polyester Resin with Carbon Black as Fillers | Scientific.Net [scientific.net]
- 28. benchchem.com [benchchem.com]
- 29. azom.com [azom.com]
- To cite this document: BenchChem. [A Comparative Analysis of Diallyl Isophthalate and Unsaturated Polyester Resins in Composite Materials]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087104#diallyl-isophthalate-versus-unsaturated-polyester-resins-in-composites>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com